

Physical properties including boiling point and density of (6-Methoxypyridin-3-YL)methanol

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Compound of Interest

Compound Name: (6-Methoxypyridin-3-YL)methanol

Cat. No.: B151917

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Technical Guide: Physicochemical Properties of (6-Methoxypyridin-3-YL)methanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

(6-Methoxypyridin-3-YL)methanol is a substituted pyridine derivative of interest in medicinal chemistry and organic synthesis. An understanding of its physical properties is crucial for its application in research and development, particularly in process scale-up, formulation, and quality control. This technical guide provides a summary of the available physicochemical data for **(6-Methoxypyridin-3-YL)methanol** and outlines detailed experimental protocols for the determination of its boiling point and density.

Core Physical Properties

Precise experimental values for the boiling point and density of **(6-Methoxypyridin-3-YL)methanol** are not extensively reported in publicly available literature. However, key identifying information has been compiled below. The compound typically presents as a colorless to pale-yellow or yellow-brown liquid[1].

Property	Value	Source
Molecular Formula	C ₇ H ₉ NO ₂	PubChem[2]
Molecular Weight	139.15 g/mol	PubChem[2]
CAS Number	58584-63-7	Sigma-Aldrich[1]
Physical Form	Colorless to Pale-yellow to Yellow-brown Liquid	Sigma-Aldrich[1]
Boiling Point	Not explicitly reported	-
Density	Not explicitly reported	-

Experimental Protocols

Given the absence of reported values for boiling point and density, the following established methodologies are provided for their experimental determination.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and reliable method for determining the boiling point of a small sample of an organic liquid is the capillary method using a Thiele tube or a similar heating apparatus.

Materials:

- **(6-Methoxypyridin-3-YL)methanol** sample
- Thiele tube or other oil bath apparatus
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube or fusion tube

- Bunsen burner or heating mantle
- Stand and clamps

Procedure:

- **Sample Preparation:** A small amount of **(6-Methoxypyridin-3-YL)methanol** is placed into the small test tube.
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed inverted into the test tube containing the sample.
- **Apparatus Setup:** The test tube is attached to the thermometer with a rubber band or wire, ensuring the sample is level with the thermometer bulb. This assembly is then clamped and immersed in the Thiele tube filled with oil, making sure the oil level is above the sample but below the opening of the test tube.
- **Heating:** The apparatus is heated slowly and uniformly.
- **Observation:** As the temperature rises, a stream of bubbles will begin to emerge from the open end of the inverted capillary tube. Heating should be continued until a rapid and continuous stream of bubbles is observed.
- **Temperature Reading:** The heat source is removed, and the liquid is allowed to cool slowly. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

The density of a liquid is its mass per unit volume. The most straightforward method for determining the density of a liquid is by measuring the mass of a known volume.

Materials:

- **(6-Methoxypyridin-3-YL)methanol** sample
- Pycnometer (specific gravity bottle) or a calibrated volumetric flask
- Analytical balance

- Thermometer
- Water bath (for temperature control)

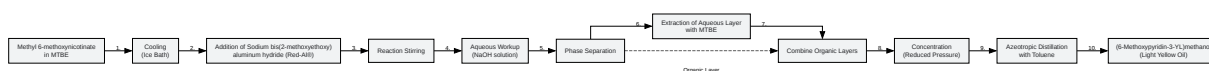
Procedure:

- **Weighing the Empty Pycnometer:** The clean and dry pycnometer is weighed accurately on an analytical balance.
- **Filling the Pycnometer:** The pycnometer is filled with the **(6-Methoxypyridin-3-YL)methanol** sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the outside.
- **Temperature Equilibration:** The filled pycnometer is placed in a water bath at a constant, known temperature (e.g., 20°C or 25°C) until it reaches thermal equilibrium.
- **Weighing the Filled Pycnometer:** The pycnometer is removed from the water bath, dried on the outside, and weighed accurately.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Density (ρ) = (Mass of filled pycnometer - Mass of empty pycnometer) / Volume of pycnometer

Synthesis Workflow

A common synthetic route to **(6-Methoxypyridin-3-YL)methanol** involves the reduction of methyl 6-methoxynicotinate. The following diagram illustrates the key steps in this experimental workflow.



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Caption: Synthesis workflow for **(6-Methoxypyridin-3-YL)methanol**.

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